

C.I. 45160:2: A Technical Overview of an Industrial Pigment

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Compound of Interest

Compound Name: *Pigment Red 81:2*

Cat. No.: *B1599079*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. 45160:2 is an organic pigment widely recognized for its vibrant bluish-red hue. While it holds a significant position in the industrial sector, particularly in the manufacturing of inks, paints, and plastics, its application in biological research and drug development is not well-documented. This guide provides a comprehensive overview of the basic properties, synonyms, and available technical data for C.I. 45160:2. It also explores its relationship with the fluorescent dye Rhodamine B, from which it is derived, to offer a broader context for its limited biological profile.

Basic Properties and Synonyms

C.I. 45160:2 is primarily known in industrial contexts under several synonyms, the most common being **Pigment Red 81:2** and Pigment Red 169.^{[1][2][3]} It is a lake pigment, meaning it is produced by precipitating a dye onto an inert binder or substrate. In this case, C.I. 45160:2 is a salt of Rhodamine B.^[1]

The general properties of C.I. 45160:2 are summarized in the table below. It is characterized as a brilliant bluish-red fine powder that is generally insoluble in water and most organic solvents.

^[1]

Physicochemical Data

A summary of the quantitative data available for C.I. 45160:2 is presented in the following tables. These properties are critical for its industrial applications, dictating its performance in various formulations.

Table 1: General and Physical Properties of C.I. 45160:2

Property	Value	References
Chemical Formula	C28H30ClN2O3Na	[1]
Molecular Weight	501.99 g/mol	[1]
Appearance	Brilliant bluish-red fine powder	[1]
Odor	Odorless	[1]
Solubility	Insoluble in water and most organic solvents	[1]
Oil Absorption	40-55 g/100g	[1]

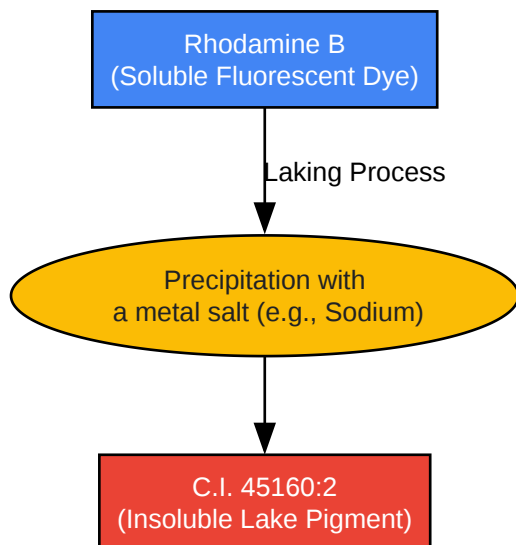
Table 2: Resistance and Fastness Properties of C.I. 45160:2

Property	Rating/Value	References
Heat Resistance	140 °C	[2]
Light Fastness	Moderate (3-4 on a scale of 1-8)	[2]
Water Resistance	3 (on a scale of 1-5)	[2]
Oil Resistance	3 (on a scale of 1-5)	[2]
Acid Resistance	3 (on a scale of 1-5)	[2]
Alkali Resistance	3 (on a scale of 1-5)	[2]
Alcohol Resistance	3 (on a scale of 1-5)	[2]

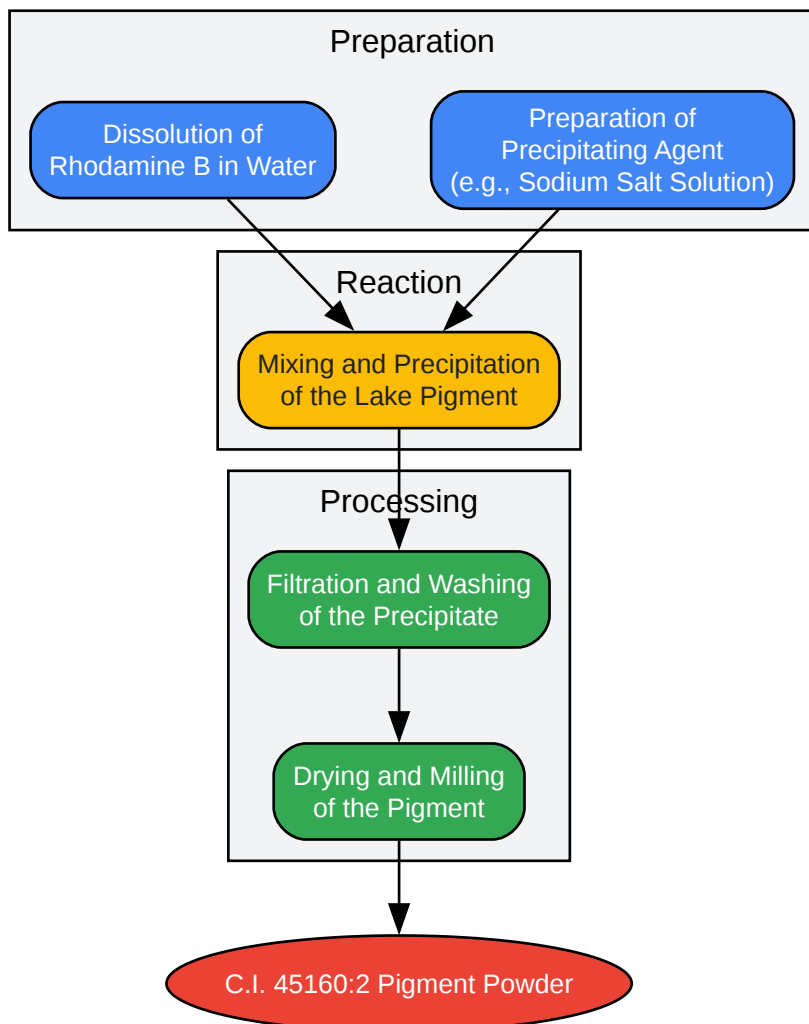
Relationship with Rhodamine B

C.I. 45160:2 is a lake pigment derived from Rhodamine B, a well-known fluorescent dye. This relationship is crucial to understanding the properties of C.I. 45160:2. The process of creating a lake pigment renders the soluble dye insoluble, which is desirable for applications where the color needs to be contained within a solid matrix, such as in plastics or inks.

Relationship between Rhodamine B and C.I. 45160:2



Conceptual Workflow for C.I. 45160:2 Production



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